

Solubility of DTTO, Cesium Salt in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *dtto,cesiumsalt*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of the cesium salt of 5,5'-dithiobis(1-phenyl-1H-tetrazole) (DTTO, cesium salt) in organic solvents. Despite a comprehensive search of scientific literature and chemical databases, no specific quantitative solubility data for this compound in organic solvents is publicly available. This guide summarizes the current state of knowledge and provides a detailed experimental protocol for researchers to determine these values in their own laboratories.

Data Presentation

As of the latest literature review, there is no published quantitative data on the solubility of the cesium salt of DTTO in organic solvents. The following table reflects this lack of available information. Researchers are encouraged to use the experimental protocol provided in this guide to determine the solubility in solvents relevant to their work.

Organic Solvent	Solubility (g/L)	Temperature (°C)
Methanol	Data not available	-
Ethanol	Data not available	-
Isopropanol	Data not available	-
Acetone	Data not available	-
Acetonitrile	Data not available	-
Dichloromethane	Data not available	-
Chloroform	Data not available	-
Tetrahydrofuran (THF)	Data not available	-
N,N-Dimethylformamide (DMF)	Data not available	-
Dimethyl Sulfoxide (DMSO)	Data not available	-
Toluene	Data not available	-
Hexane	Data not available	-

Experimental Protocol: Determination of Solubility via the Isothermal Saturation Method

The following is a standard and reliable method for determining the solubility of a solid compound, such as the cesium salt of DTTO, in an organic solvent at a specific temperature.

1. Materials and Equipment:

- Cesium salt of 5,5'-dithiobis(1-phenyl-1H-tetrazole) (solute)
- Selected organic solvent(s)
- Analytical balance (accurate to at least 0.1 mg)
- Vials with screw caps or other sealed containers

- Constant temperature bath or incubator
- Vortex mixer or magnetic stirrer
- Syringe filters (e.g., 0.22 μm or 0.45 μm pore size, compatible with the solvent)
- Syringes
- Volumetric flasks
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

2. Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of the DTTO, cesium salt to a vial. The exact amount should be enough to ensure that undissolved solid remains after equilibrium is reached.
 - Add a known volume of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature.
 - Agitate the mixture using a vortex mixer or magnetic stirrer for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached. The time required for equilibrium should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear liquid above the solid) using a syringe. It is crucial not to disturb the solid at the bottom of the vial.

- Immediately attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed vial to remove any remaining solid particles.
- Weigh the filtered solution to determine its mass.
- Quantification of Solute:
 - Dilute the filtered solution with a known volume of the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a suitable analytical method (e.g., UV-Vis spectrophotometry or HPLC) to determine the concentration of the DTTO, cesium salt. A calibration curve prepared with standard solutions of known concentrations should be used for accurate quantification.

3. Calculation of Solubility:

The solubility can be expressed in various units, such as g/L, mg/mL, or mol/L.

- $\text{Solubility (g/L)} = (\text{Concentration from analysis [g/L]}) \times (\text{Dilution factor})$

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of the cesium salt of DTTO.



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